

molecular weight and formula of 3,3-dimethyl-2-pentanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,3-Dimethyl-2-pentanone

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In-Depth Technical Guide to 3,3-Dimethyl-2-pentanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **3,3-dimethyl-2-pentanone**, a valuable intermediate in pharmaceutical and chemical synthesis.

Core Molecular and Physical Properties

3,3-Dimethyl-2-pentanone, also known as methyl tert-pentyl ketone, is a colorless liquid with the chemical formula $C_7H_{14}O$.^{[1][2][3]} Its molecular weight is approximately 114.19 g/mol.^{[1][2]}^[4] The structure features a ketone functional group at the second carbon position and two methyl groups on the third carbon, creating a sterically hindered environment around the carbonyl group. This structural feature significantly influences its reactivity.^[1]

Quantitative Physicochemical Data

Property	Value	Source(s)
Molecular Formula	C ₇ H ₁₄ O	[2][3][4][5]
Molecular Weight	114.19 g/mol	[1][2][4]
CAS Number	20669-04-9	[1][2][4][5]
Boiling Point	131-132 °C at 760 mmHg	[5]
Density	0.808 g/cm ³	[5]
Flash Point	22.4 °C	[5]
Refractive Index	1.403	[5]
Vapor Pressure	10.8 mmHg at 25°C	[5]

Spectroscopic Data

Detailed spectroscopic data is crucial for the identification and characterization of **3,3-dimethyl-2-pentanone**. Mass spectrometry data (electron ionization) is available through the National Institute of Standards and Technology (NIST) database.[6] Predicted ¹H NMR and ¹³C NMR spectra can also be found in various chemical databases.[4]

Synthesis and Reactivity

The synthesis of **3,3-dimethyl-2-pentanone** can be achieved through several established organic chemistry protocols. Its reactivity is primarily centered around the electrophilic carbonyl carbon.

Experimental Protocol: Synthesis via Oxidation of 3,3-Dimethyl-2-pentanol

A common and reliable method for the preparation of **3,3-dimethyl-2-pentanone** is the oxidation of the corresponding secondary alcohol, 3,3-dimethyl-2-pentanol.[1]

Materials:

- 3,3-Dimethyl-2-pentanol

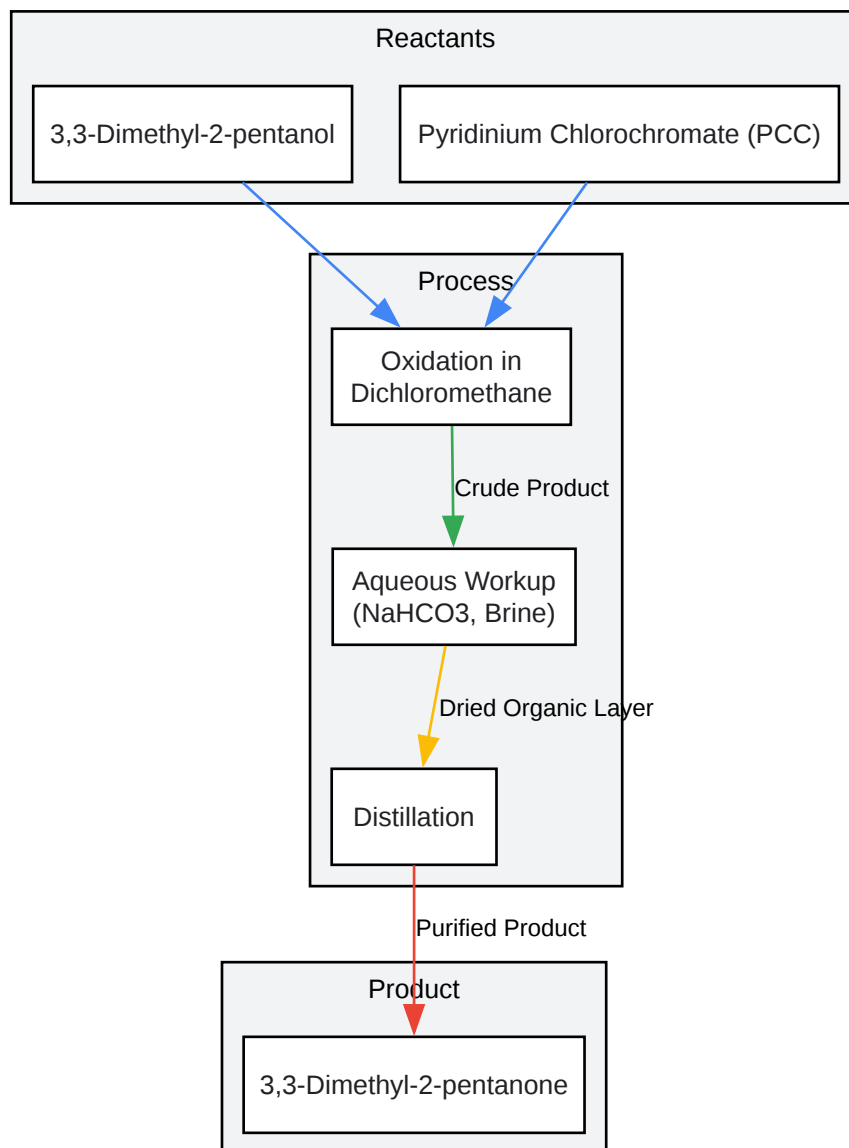
- Pyridinium chlorochromate (PCC)
- Dichloromethane (anhydrous)
- Silica gel
- Sodium bicarbonate (saturated aqueous solution)
- Magnesium sulfate (anhydrous)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 3,3-dimethyl-2-pentanol in anhydrous dichloromethane.
- Add pyridinium chlorochromate (PCC) to the solution in one portion. The molar ratio of PCC to the alcohol should be approximately 1.5:1.
- Stir the reaction mixture at room temperature for 2-4 hours, monitoring the progress of the reaction by thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with diethyl ether and pass it through a short plug of silica gel to remove the chromium salts.
- Wash the filtrate sequentially with a saturated aqueous solution of sodium bicarbonate and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- The crude product can be purified by fractional distillation to yield pure **3,3-dimethyl-2-pentanone**.

Synthesis Workflow Diagram

Synthesis of 3,3-dimethyl-2-pentanone via Oxidation



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Caption: Workflow for the synthesis of **3,3-dimethyl-2-pentanone**.

Safety and Handling

3,3-Dimethyl-2-pentanone is classified as a highly flammable liquid and vapor (H225).[2][4] It may also cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).[2]

Precautionary Measures:

- Keep away from heat, sparks, open flames, and hot surfaces.[7][8] No smoking.
- Keep the container tightly closed.[7]
- Ground/bond container and receiving equipment.[7][8]
- Use explosion-proof electrical, ventilating, and lighting equipment.[7][8]
- Use only non-sparking tools.[7][8]
- Take precautionary measures against static discharge.[7][8]
- Wear protective gloves, protective clothing, eye protection, and face protection.[7]
- In case of fire, use CO₂, dry chemical, or foam for extinction.[8]
- Store in a well-ventilated place.[7][8] Keep cool.

Always consult the Safety Data Sheet (SDS) for complete and detailed safety information before handling this compound.[7][8]

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- To cite this document: BenchChem. [molecular weight and formula of 3,3-dimethyl-2-pentanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585287#molecular-weight-and-formula-of-3-3-dimethyl-2-pentanone]

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